

# What are the physical and chemical properties of N-Propylurea

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## Compound of Interest

Compound Name: **N-Propylurea**

Cat. No.: **B156759**

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An In-Depth Technical Guide to the Physical and Chemical Properties of **N-Propylurea**

Prepared by: Gemini, Senior Application Scientist

## Executive Summary

**N-Propylurea** (CAS No. 627-06-5) is a simple alkyl derivative of urea, a class of compounds of immense importance in both biological and synthetic chemistry. Its structure, featuring a propyl group appended to the urea backbone, imparts a balance of polarity and lipophilicity that makes it a valuable building block and a subject of study in medicinal chemistry, materials science, and agricultural research. This guide provides a comprehensive overview of the core physical and chemical properties of **N-Propylurea**, intended for researchers, chemists, and drug development professionals. We will delve into its structural characteristics, spectroscopic profile, synthesis methodologies, and safety considerations, grounding all claims in authoritative data to ensure scientific integrity.

## Chemical Identity and Molecular Structure

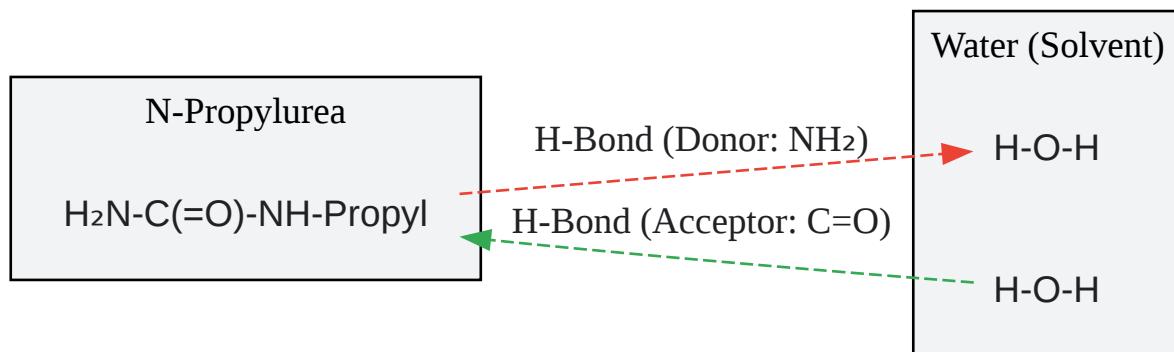
The unambiguous identification of a chemical entity is paramount for reproducible scientific work. **N-Propylurea** is systematically identified by several key descriptors. Its fundamental structure consists of a central carbonyl group bonded to two nitrogen atoms; one nitrogen is substituted with an n-propyl group, while the other remains unsubstituted.

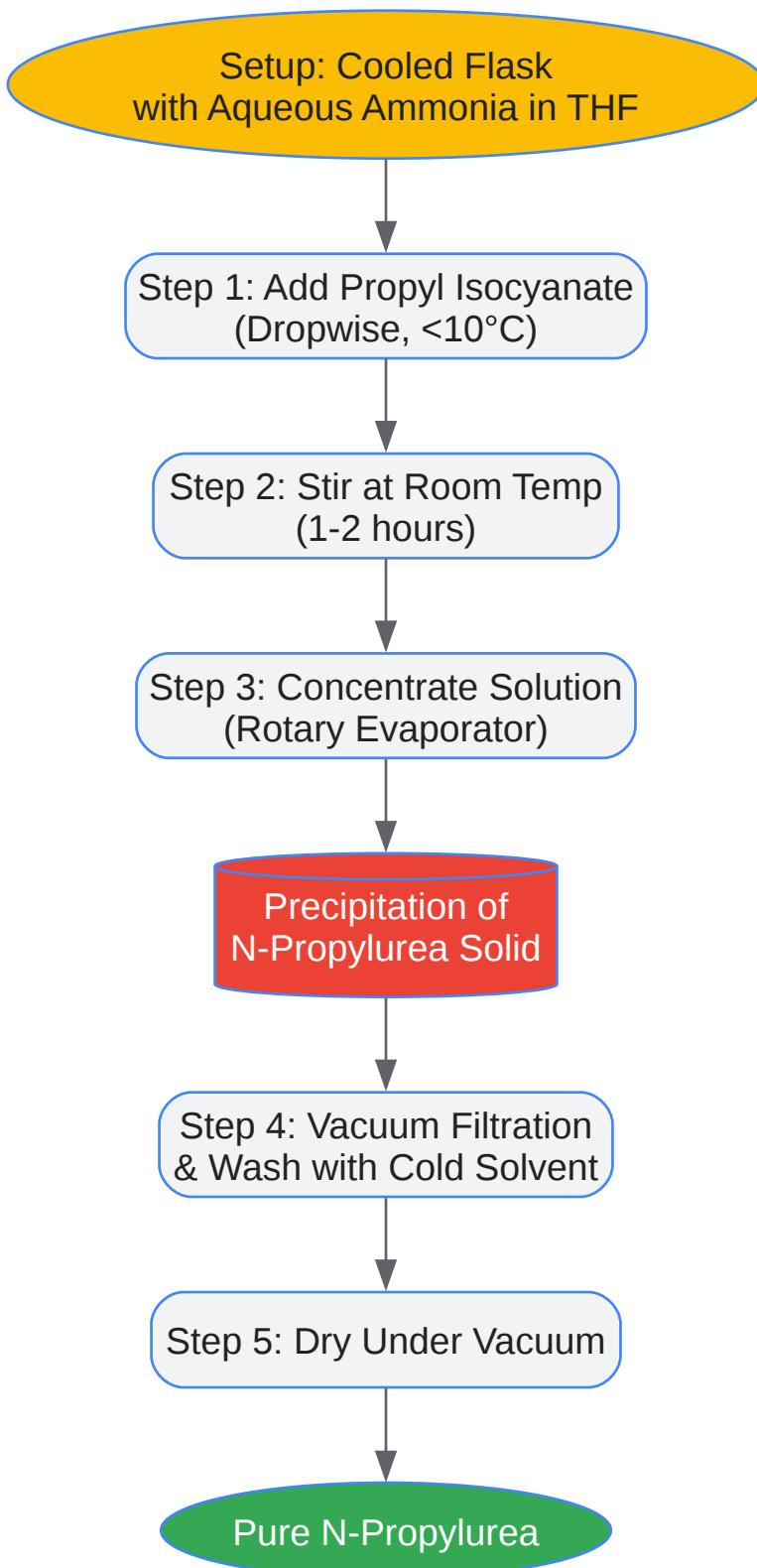
Table 1: Chemical Identifiers for **N-Propylurea**

Identifier	Value	Source
IUPAC Name	propylurea	<a href="#">PubChem[1]</a>
CAS Number	627-06-5	<a href="#">NIST[2]</a>
Molecular Formula	C <sub>4</sub> H <sub>10</sub> N <sub>2</sub> O	<a href="#">PubChem[1]</a>
Molecular Weight	102.14 g/mol	<a href="#">PubChem[1]</a>
Canonical SMILES	CCCNC(=O)N	<a href="#">PubChem[1]</a>

| InChIKey | ZQZJKHIIQFPZCS-UHFFFAOYSA-N | [NIST\[2\]](#) |

This structure is fundamental to its properties. The urea moiety contains two hydrogen bond donors (the -NH- and -NH<sub>2</sub>) and one hydrogen bond acceptor (the carbonyl oxygen), while the propyl group introduces a nonpolar aliphatic character.[\[1\]](#)[\[3\]](#)



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Caption: Workflow for the synthesis of **N-Propylurea**.

## Safety and Hazard Information

As a laboratory chemical, **N-Propylurea** must be handled with appropriate precautions. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

[1]\* H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Handling Procedures:

- Always handle **N-Propylurea** in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust and direct contact with skin and eyes.
- In case of contact, flush the affected area with copious amounts of water and seek medical attention if irritation persists.

## References

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- ResearchGate (n.d.). DSC spectra of n-propyl urea.
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- Thermo Scientific Alfa Aesar (n.d.). **n-Propylurea**, 98%.

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## Sources

- 1. Propylurea | C<sub>4</sub>H<sub>10</sub>N<sub>2</sub>O | CID 12303 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. Urea, propyl- [[webbook.nist.gov](https://webbook.nist.gov)]
- 3. chemscene.com [[chemscene.com](https://chemscene.com)]
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